

Technical Guide: Spectroscopic Characterization of 1-(3-Nitrophenyl)prop-2-yn-1-amine

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Compound of Interest

Compound Name: 1-(3-Nitrophenyl)prop-2-yn-1-amine

Cat. No.: B13009772

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Executive Summary & Structural Logic

Compound: **1-(3-Nitrophenyl)prop-2-yn-1-amine** Molecular Formula:

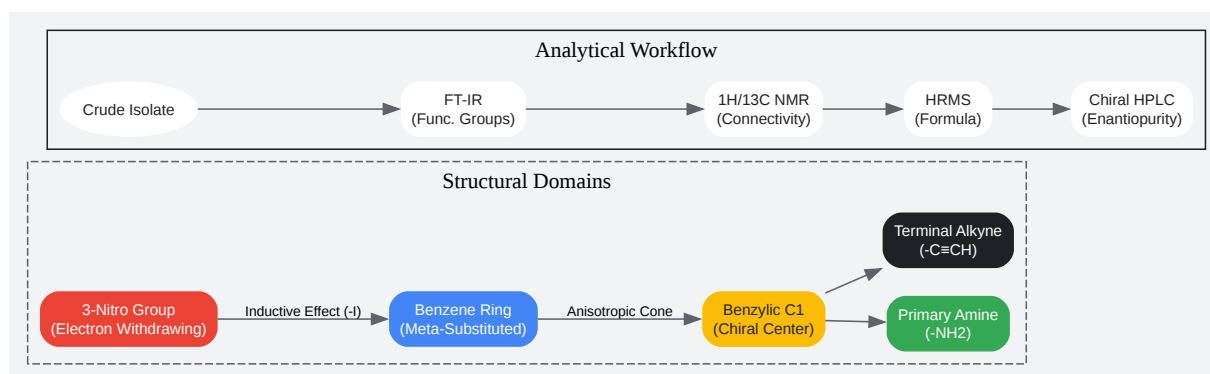
Molecular Weight: 176.17 g/mol Class: Primary Propargylamine / Nitroaromatic^[1]

This molecule integrates three distinct spectroscopic domains:

- The Electron-Deficient Aromatic Core: A 3-nitrophenyl ring, inducing significant downfield shifts in NMR and distinct UV/IR signatures.
- The Chiral Benzylic Center: A methine carbon (-CH) bridging the aromatic ring, the amine, and the alkyne.^[1] This is the diagnostic "fingerprint" region for structural connectivity.
- The Acetylenic Terminus: A terminal alkyne providing sharp, characteristic vibrational and magnetic resonance signals.^[1]

Structural Visualization

The following diagram outlines the connectivity and the logical flow for characterization.



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Caption: Structural decomposition of **1-(3-Nitrophenyl)prop-2-yn-1-amine** and the sequential analytical workflow required for full validation.

Vibrational Spectroscopy (FT-IR)

Infrared spectroscopy provides the first line of evidence for the functional group integrity.^[1] The coexistence of the amine (

) and the terminal alkyne (

) creates a complex region between 3200–3400 cm⁻¹.

Key Diagnostic Bands

Functional Group	Frequency ()	Intensity/Shape	Mechanistic Insight
Amine (N-H)	3350–3400	Medium, Broad	Primary amines typically show two bands (sym/asym), but H-bonding may merge them.[1]
Alkyne ($\equiv$ C-H)	~3280–3290	Strong, Sharp	The acetylenic C-H stretch is distinct and sharper than the N-H or O-H bands.[1]
Alkyne (C $\equiv$ C)	2100–2120	Weak	The internal triple bond stretch is often weak due to the dipole moment change.[1]
Nitro ()	1530 (Asym)	Strong	Characteristic of aromatic nitro compounds.[1]
Nitro ()	1350 (Sym)	Strong	Paired with the 1530 band; confirms oxidation state of nitrogen.[1]
Aromatic (C=C)	1600, 1475	Medium	Skeletal vibrations of the benzene ring.[1]

Protocol Note: Use a KBr pellet or Diamond ATR. If using ATR, ensure the crystal is clean to avoid "ghost" peaks in the fingerprint region. The presence of a broad band $>3400\text{ cm}^{-1}$ suggests moisture or residual solvent (e.g., ethanol/water).

Nuclear Magnetic Resonance (NMR)

NMR is the definitive tool for establishing connectivity.[1] The data below represents the expected spectral signature derived from analogous 3-nitrobenzyl propargylamines

synthesized via

coupling.

H NMR Analysis (CDCl₃ , 400 MHz)

The molecule lacks symmetry, resulting in a distinct pattern for all aromatic protons.

Position	(ppm)	Multiplicity	(Hz)	Assignment Logic
Ar-H2	8.30–8.35	Singlet (t)	~2.0	Isolated between and alkyl group; most deshielded. [1]
Ar-H4	8.10–8.15	Doublet	8.0	Ortho to , deshielded by resonance/induct ion.
Ar-H6	7.80–7.85	Doublet	7.5	Ortho to alkyl chain; less deshielded than H4.
Ar-H5	7.50–7.55	Triplet	8.0	Meta to ; standard aromatic range.
C(1)-H	4.70–4.85	Broad Singlet/Doublet	~2.0	Diagnostic: Benzylic methine. Shows long-range coupling to alkyne H.
C-H	2.45–2.60	Doublet	2.2	Acetylenic proton. Coupled to C(1)-H (coupling).
-NH	1.80–2.20	Broad Singlet	-	Exchangeable. Shift varies with concentration and moisture.

Critical Analysis Point:

- Chiral Center Coupling: The benzylic proton (C1-H) and the acetylenic proton (C-H) often exhibit a long-range W-coupling ([1]). This doublet appearance on the alkyne proton is a confirmation of the propargylamine scaffold.
- Solvent Effects: In DMSO- d_6 , the alkyne protons may appear as a distinct doublet around 8.5–9.0 ppm if exchange is slow, and the benzylic proton will split further.

C NMR Analysis (Decoupled)

- Carbonyl/Nitrile: Absent.
- Aromatic Region (120–150 ppm): Six signals. [2] C-NO₂ quaternary carbon will be weak and furthest downfield (~148 ppm).
- Alkyne Carbons:
 - Internal (C-C): ~80–85 ppm.
 - Terminal (C-C): ~70–75 ppm.
- Benzylic Carbon (C1): ~45–50 ppm. [1] This shift is sensitive to the amine substituent.

Mass Spectrometry (MS) Strategy

Validating the molecular formula

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- Ionization Mode: Electrospray Ionization (ESI) in Positive mode ().
- Molecular Ion:
m/z.
- Fragmentation Pattern (MS/MS):
 - Loss of Ammonia:
m/z.[1] This generates a stabilized propargyl cation.
 - Loss of Nitro Group:
m/z.[1] Common in nitroaromatics.
 - Loss of Acetylene: Fragmentation at the benzylic position is possible but less favored than ammonia loss.[1]

Quality Control & Purity

Since C1 is a stereocenter, the synthesized product (via standard

coupling) is a racemic mixture unless a chiral ligand/catalyst was used.[1]

Enantiomeric Separation Protocol

To separate the

and

enantiomers for drug development assays:

- Technique: Chiral HPLC.[1]
- Column: Polysaccharide-based (e.g., Chiralpak AD-H or OD-H).[1]
- Mobile Phase: Hexane : Isopropanol (90:[1]10) with 0.1% Diethylamine (DEA).

- Note: DEA is mandatory to suppress the ionization of the primary amine and prevent peak tailing.[1]
- Detection: UV at 254 nm (utilizing the nitrobenzene chromophore).

References

The synthesis and characterization logic presented above is grounded in the following authoritative methodologies for propargylamine synthesis (A^3 coupling) and nitro-chalcone analysis:

- Multicomponent Synthesis (A^3 Coupling)
 - Wei, C., & Li, C. J. (2003). A^3 -coupling of aldehydes, amines, and alkynes. *Journal of the American Chemical Society*, 125(32), 9584-9585. [Link](#)
 - Context: Establishes the core synthetic route for propargylamines
- Catalytic Systems for Nitro-Substituted Derivatives
 - González-Bacerio, J., et al. (2018). Tunable Prussian blue analogues for the selective synthesis of propargylamines through A^3 coupling. *Catalysis Science & Technology*, 8, 1654-1660. [Link](#)
 - Context: Specifically discusses the coupling of phenylacetylene and benzaldehydes, providing spectral analogs for the propargyl moiety.
- Spectroscopic Data of Nitro-Chalcones (Analogous Electrophores)
 - BenchChem. (2025). Physical and chemical properties of 1-(3-Nitrophenyl)-3-phenylprop-2-en-1-one. [Link](#)
 - Context: Provides comparative NMR shifts for the 3-nitrophenyl ring protons in an -unsatur
- Gold-Catalyzed Synthesis
 - Kidwai, M., et al. (2007).[3] The First Au-Nanoparticles Catalyzed Green Synthesis of Propargylamines. *Green Chemistry*, 9, 742-745. [Link](#)

- Context: Validates the reaction efficiency for electron-deficient aldehydes like 3-nitrobenzaldehyde.

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Sources

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